

An In-depth Technical Guide to the Physicochemical Characteristics of 6-Hydroxyhexanal

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Compound of Interest

Compound Name: 6-Hydroxyhexanal

Cat. No.: B3051487

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical characteristics of **6-hydroxyhexanal** (CAS No. 34067-76-0). It includes quantitative data, detailed experimental protocols for its synthesis, and diagrams illustrating its key chemical pathways and experimental workflows.

Structural and Molecular Characteristics

6-Hydroxyhexanal, with the molecular formula $C_6H_{12}O_2$, is an aliphatic organic compound containing both a hydroxyl (-OH) and an aldehyde (-CHO) functional group.^{[1][2]} Its structure consists of a six-carbon chain with the aldehyde group at position 1 and the hydroxyl group at position 6.^[1] This bifunctional nature makes it a versatile intermediate in organic synthesis.^[3] The molecular weight of **6-hydroxyhexanal** is 116.16 g/mol.^{[1][2][3]} The presence of the hydroxyl group introduces polarity, which enhances its solubility in polar solvents such as water.^{[1][3]}

Table 1: Chemical Identifiers for **6-Hydroxyhexanal**

Identifier	Value	Source
CAS Number	34067-76-0	[2][4]
Molecular Formula	C ₆ H ₁₂ O ₂	[1][2][5][6]
Molecular Weight	116.16 g/mol	[1][2][3][5]
IUPAC Name	6-hydroxyhexanal	[1][2]
InChI	InChI=1S/C6H12O2/c7-5-3-1-2-4-6-8/h5,8H,1-4,6H2	[1][6]
InChIKey	FPFTWHJPEMPAGE-UHFFFAOYSA-N	[2][6]
SMILES	C(CCC=O)CCO	[1][6]

Physicochemical Properties

The physical and chemical properties of **6-hydroxyhexanal** are summarized below. These properties are crucial for its handling, storage, and application in various chemical reactions. The compound should be stored in a freezer under an inert atmosphere to maintain stability.[2]

Table 2: Key Physicochemical Properties of **6-Hydroxyhexanal**

Property	Value	Source
Density	~0.949 g/cm ³	[2][4][7]
Boiling Point	200.2 °C at 760 mmHg	[2][4][7]
Flash Point	78.4 °C	[4][7]
Vapor Pressure	0.0815 mmHg at 25°C	[4][7]
Refractive Index	1.429	[1][7]
LogP (Partition Coefficient)	-0.04 to 0.738	[1][7]
Solubility	Soluble in polar solvents (e.g., water)	[1][3]
Melting Point	Not Reported	[3][5]

Spectral Information

Detailed spectral data is essential for the structural elucidation and purity assessment of **6-hydroxyhexanal**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H NMR and ¹³C NMR provide detailed information about the molecular structure and connectivity of the compound.[2]
- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the characteristic functional groups, primarily the aldehyde (C=O) and hydroxyl (O-H) stretching vibrations.[2]
- Mass Spectrometry (MS): Techniques like Gas Chromatography-Mass Spectrometry (GC-MS) can be used for the identification and quantification of **6-hydroxyhexanal**. [2] Predicted collision cross-section (CCS) values for various adducts have been calculated.[6]

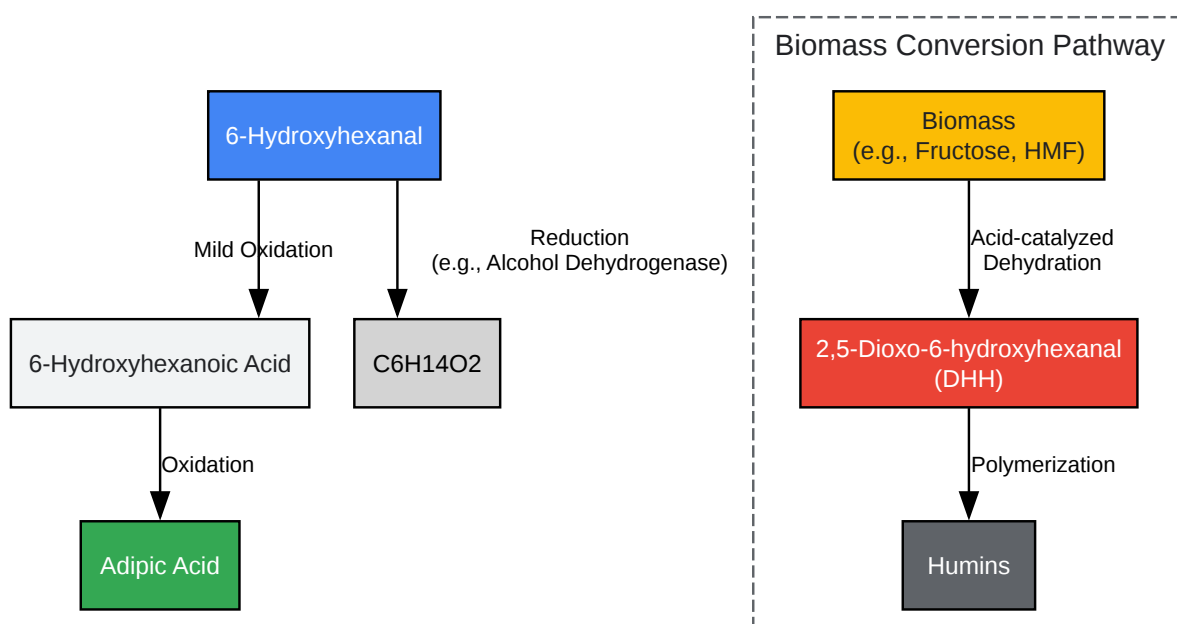
Note: Specific spectral data (peak shifts, frequencies) for **6-hydroxyhexanal** can be found in spectral databases such as the Spectral Database for Organic Compounds (SDBS) and commercial libraries from providers like Wiley.[8][9]

Chemical Reactivity and Pathways

6-Hydroxyhexanal's reactivity is defined by its two functional groups. The aldehyde is prone to oxidation and nucleophilic addition, while the hydroxyl group can undergo various reactions typical of alcohols.[2][3]

- **Oxidation:** It can be oxidized to form 6-hydroxyhexanoic acid or, under stronger conditions, adipic acid, a key precursor for nylon-6,6.[1] This transformation can be achieved using molecular oxygen and gold-based or palladium-supported catalysts.[1]
- **Reduction:** The aldehyde group can be reduced to a primary alcohol, yielding 1,6-hexanediol.[2] In biological systems, this reduction is facilitated by alcohol dehydrogenases.[1]
- **Biomass Valorization:** **6-Hydroxyhexanal** is a key intermediate in the acid-catalyzed conversion of biomass.[2] Its derivative, 2,5-dioxo-**6-hydroxyhexanal** (DHH), is a known intermediate in the formation of humins, which are undesirable byproducts in biorefinery processes.[2]

Key Chemical Transformations



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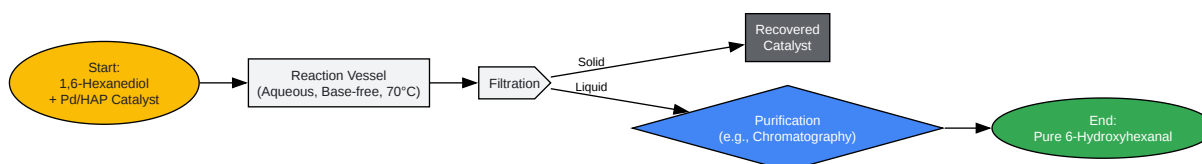
Caption: Key chemical transformations involving **6-hydroxyhexanal**.

Experimental Protocols

Several methods have been developed for the synthesis of **6-hydroxyhexanal**. The choice of method depends on the desired yield, selectivity, and sustainability requirements.

This method achieves selective oxidation of one primary alcohol group.

- **Catalyst Preparation:** A palladium-supported catalyst, such as Pd on hydroxyapatite (Pd/HAP), is prepared.
- **Reaction Setup:** The reaction is conducted in an aqueous medium under base-free conditions to prevent side reactions like aldol condensation.[2]
- **Oxidation:** 1,6-hexanediol is oxidized at a controlled temperature (e.g., 70°C).[1] The basicity of the HAP support helps stabilize intermediates.[1]
- **Workup and Purification:** After the reaction, the catalyst is filtered off, and the product is isolated from the aqueous solution and purified, typically by chromatography.



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Caption: Workflow for the synthesis of **6-hydroxyhexanal** via catalytic oxidation.

This protocol uses (2,2,6,6-Tetramethylpiperidin-1-yl)oxyl (TEMPO) as a catalyst for selective oxidation.

- **Reagents:** The substrate (a diol), TEMPO catalyst, a co-oxidant (e.g., sodium hypochlorite), KBr, and NaHCO₃ are required.[1]

- **Reaction Conditions:** The reaction is typically run in a biphasic solvent system (e.g., dichloromethane/water) at a low temperature (e.g., 0°C) to control selectivity.
- **Procedure:** The diol is dissolved in the organic solvent with TEMPO and KBr. The aqueous solution of NaHCO₃ and the co-oxidant is added slowly while maintaining the temperature.
- **Quenching and Extraction:** The reaction is quenched with a reducing agent (e.g., sodium thiosulfate). The organic layer is separated, washed, dried, and concentrated.
- **Purification:** The crude product is purified by column chromatography to yield pure **6-hydroxyhexanal**. This method effectively prevents over-oxidation to the carboxylic acid.[\[1\]](#)

This biotechnological approach offers a sustainable alternative using enzymes.

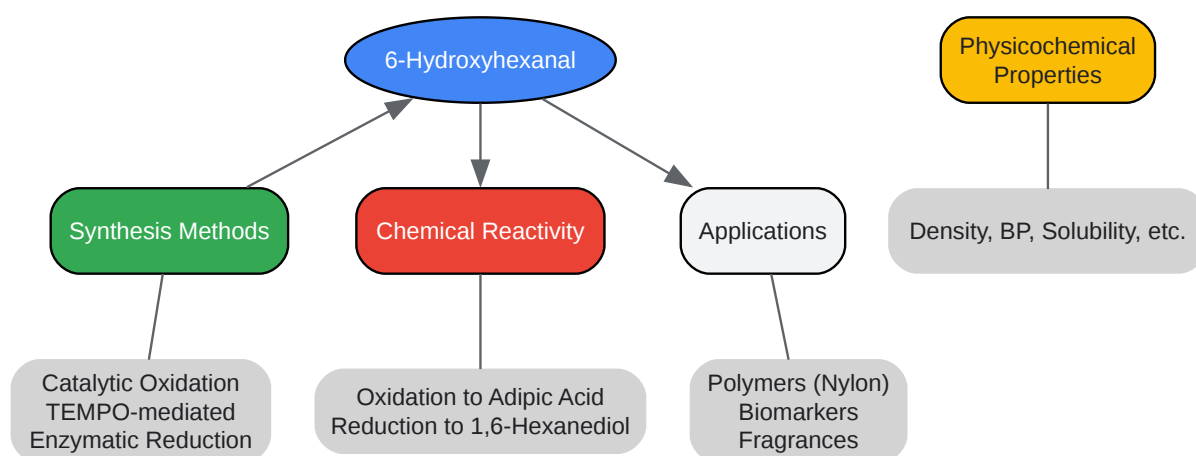
- **Enzyme and Substrate:** A carboxylate reductase (CAR) enzyme is used to reduce 6-hydroxyhexanoic acid.[\[1\]](#)
- **Cofactors:** The reaction requires a cofactor, typically NADPH, and a system for its regeneration.
- **Reaction Buffer:** The reaction is performed in a suitable buffer (e.g., phosphate buffer) at an optimal pH and temperature for the specific CAR enzyme.
- **Incubation:** 6-hydroxyhexanoic acid is incubated with the enzyme and cofactor regeneration system. Conversion efficiencies can reach up to 90%.[\[1\]](#)
- **Product Isolation:** The product is extracted from the reaction mixture and purified.

Applications and Relevance

6-Hydroxyhexanal is a valuable molecule with applications in several fields:

- **Chemical Synthesis:** It serves as a versatile building block for producing bioactive molecules, macrolactones, and juvenile hormone analogs.[\[1\]](#)[\[3\]](#)
- **Polymer Industry:** It is a direct precursor to adipic acid, a monomer used in the production of nylon.[\[1\]](#) Its synthesis from renewable feedstocks aligns with green chemistry principles.[\[1\]](#)

- Biomedical Research: As a product of lipid peroxidation, hydroxylated aldehydes like **6-hydroxyhexanal** can serve as biomarkers for oxidative stress.[3]
- Flavor and Fragrance: Aldehydes and their derivatives are used in the formulation of flavors and perfumes to impart fresh or fruity notes.[3]



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Caption: Logical relationships of **6-hydroxyhexanal**'s properties and uses.

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References

1. 6-Hydroxyhexanal (34067-76-0) for sale [vulcanchem.com]
2. 6-Hydroxyhexanal[C6H12O2][CAS 34067-76-0 [benchchem.com]
3. sarchemlabs.com [sarchemlabs.com]
4. 6-hydroxyhexanal, CAS No. 34067-76-0 - iChemical [ichemical.com]
5. chemsynthesis.com [chemsynthesis.com]
6. PubChemLite - 6-hydroxyhexanal (C6H12O2) [pubchemlite.lcsb.uni.lu]

- 7. HEXANAL,6-HYDROXY- | lookchem [lookchem.com]
- 8. Hexanal, 6-hydroxy- | C₆H₁₂O₂ | CID 190319 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. www2.chem.wisc.edu [www2.chem.wisc.edu]
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